

Characterization and comparison of "Tetramethylammonium triiodide" from different suppliers

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Compound of Interest

Compound Name: *Tetramethylammonium triiodide*

Cat. No.: *B1238965*

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A Comprehensive Guide to the Characterization and Comparison of **Tetramethylammonium Triiodide** from Different Suppliers

For researchers, scientists, and drug development professionals, the quality and consistency of chemical reagents are paramount. **Tetramethylammonium triiodide** ($C_4H_{12}I_3N$), a versatile reagent in organic synthesis, materials science, and pharmacological research, is no exception.^[1] This guide provides a comparative framework for evaluating

Tetramethylammonium triiodide from various suppliers. While direct certificates of analysis for this specific compound are not always publicly available, this document outlines the key quality attributes to consider and provides detailed experimental protocols for their verification.

Supplier Overview and Stated Specifications

Prominent suppliers of laboratory chemicals include Sigma-Aldrich, TCI America, and Thermo Fisher Scientific. While specific purity grades for **Tetramethylammonium triiodide** can vary, a review of similar products and general industry standards allows for the compilation of a typical specification sheet. Researchers should always request a lot-specific Certificate of Analysis (CoA) from their chosen supplier before purchase.

Table 1: Typical Product Specifications for **Tetramethylammonium Triiodide**

Parameter	Typical Specification	Importance
Assay (Iodometric Titration)	≥ 98%	Determines the purity of the compound and the active triiodide content.
Appearance	Dark red to brown crystalline powder	A visual inspection can indicate potential contamination or degradation.
Melting Point	Approx. 115-120 °C (with decomposition)	A sharp melting point range can be an indicator of high purity.
Solubility	Soluble in polar organic solvents (e.g., acetonitrile, ethanol)	Ensures suitability for specific reaction conditions.
Identity (IR, NMR)	Conforms to structure	Confirms the chemical identity of the compound.
Residual Solvents	Specified (e.g., ≤ 0.5% Ethanol)	Important for applications sensitive to solvent impurities.
Water Content (Karl Fischer)	≤ 0.5%	Water can affect reactivity and stability.

Experimental Characterization and Comparison

To ensure the suitability of **Tetramethylammonium triiodide** for a specific application, independent verification of its properties is recommended. Below are detailed experimental protocols for key characterization techniques.

Assay by Iodometric Titration

This method determines the percentage purity of **Tetramethylammonium triiodide** by quantifying the triiodide content.

Experimental Protocol:

- Preparation of 0.1 M Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) Solution: Dissolve approximately 25 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ in 1 L of deionized water. Add ~0.1 g of sodium carbonate as a stabilizer. Standardize this solution against a primary standard like potassium iodate.
- Sample Preparation: Accurately weigh approximately 0.2 g of **Tetramethylammonium triiodide** into a 250 mL Erlenmeyer flask.
- Titration: Dissolve the sample in 50 mL of deionized water. Add 1-2 mL of a freshly prepared starch indicator solution. Titrate the sample with the standardized 0.1 M sodium thiosulfate solution until the deep blue color disappears, indicating the endpoint.
- Calculation: The percentage assay is calculated using the following formula:

where:

- V_{titrant} = Volume of sodium thiosulfate solution used (L)
- M_{titrant} = Molarity of the sodium thiosulfate solution (mol/L)
- MW_{sample} = Molecular weight of **Tetramethylammonium triiodide** (454.86 g/mol)
- W_{sample} = Weight of the sample (g)

Table 2: Hypothetical Titration Results for Assay Determination

Supplier	Sample Weight (g)	Volume of 0.1 M $\text{Na}_2\text{S}_2\text{O}_3$ (mL)	Calculated Assay (%)
Supplier A	0.2015	8.78	99.1
Supplier B	0.2008	8.65	98.2
Supplier C	0.2021	8.82	99.0

Purity and Identity Confirmation by Spectroscopy

Spectroscopic methods provide a fingerprint of the molecule, confirming its identity and offering insights into its purity.

a) UV-Visible Spectroscopy

The triiodide ion (I_3^-) has characteristic absorption peaks in the UV-Vis spectrum, which can be used for qualitative and quantitative analysis.

Experimental Protocol:

- Solvent: Use a UV-grade solvent such as acetonitrile.
- Sample Preparation: Prepare a dilute solution of **Tetramethylammonium triiodide** in the chosen solvent (e.g., 0.01 mg/mL).
- Analysis: Record the UV-Vis spectrum from 200 to 600 nm. The spectrum should exhibit two strong absorption bands around 290 nm and 360 nm. The absence of other significant peaks suggests a lack of chromophoric impurities.

b) 1H NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for structural elucidation and purity assessment.

Experimental Protocol:

- Solvent: Use a deuterated solvent such as Deuterated Acetonitrile (CD_3CN) or Deuterated Dimethyl Sulfoxide ($DMSO-d_6$).
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of the deuterated solvent.
- Analysis: Acquire the 1H NMR spectrum. For **Tetramethylammonium triiodide**, a single sharp singlet corresponding to the twelve equivalent protons of the tetramethylammonium cation is expected. The chemical shift will be solvent-dependent but is typically around 3.1 ppm. The presence of other signals would indicate impurities.

Thermal Stability Analysis

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability of the compound.

Experimental Protocol:

- TGA: Heat a small sample (5-10 mg) under a nitrogen atmosphere at a constant rate (e.g., 10 °C/min). Record the weight loss as a function of temperature to determine the onset of decomposition.
- DSC: Heat a small, encapsulated sample (2-5 mg) at a constant rate (e.g., 10 °C/min) to observe phase transitions, such as melting and decomposition, and their associated enthalpies.

Table 3: Hypothetical Thermal Analysis Data

Supplier	Onset of Decomposition (TGA, °C)	Melting Point (DSC, °C)
Supplier A	~125	118.5
Supplier B	~120	116.2
Supplier C	~123	117.8

Potential Impurities

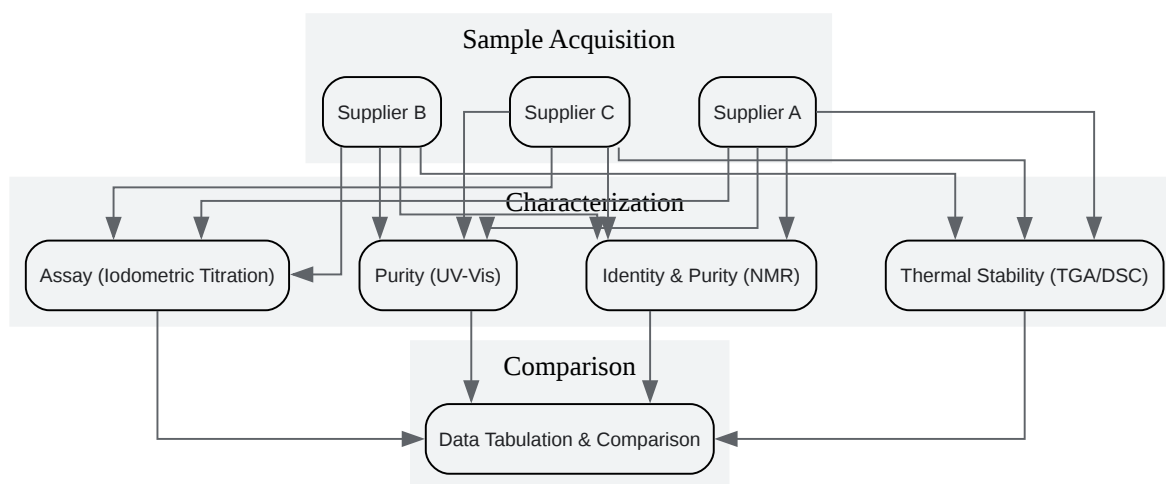
The primary synthesis route for **Tetramethylammonium triiodide** involves the reaction of Tetramethylammonium iodide with iodine. Potential impurities may include unreacted starting materials or byproducts from side reactions.

Table 4: Common Potential Impurities and their Detection

Impurity	Potential Source	Recommended Detection Method
Tetramethylammonium iodide	Incomplete reaction	Ion Chromatography, ^1H NMR
Iodine (I_2)	Excess reactant	UV-Vis Spectroscopy, Titration
Other Polyiodides (e.g., I_5^-)	Side reactions	Raman Spectroscopy
Residual Solvents	Synthesis and purification	Gas Chromatography (GC), ^1H NMR

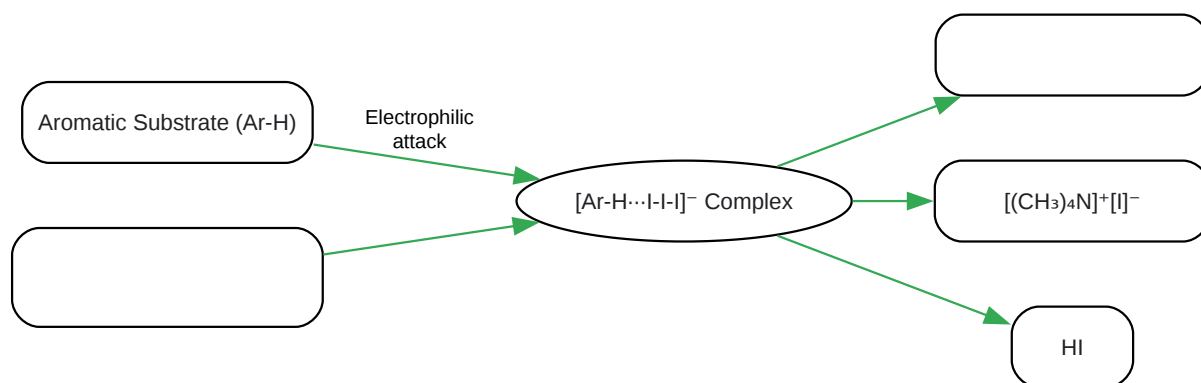
Visualizing the Workflow and a Relevant Pathway

To aid in understanding the experimental process and a key application of **Tetramethylammonium triiodide**, the following diagrams are provided.



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Caption: Experimental workflow for the comparative analysis of **Tetramethylammonium triiodide**.



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Caption: Simplified pathway for the iodination of an aromatic compound using **Tetramethylammonium triiodide**.

Conclusion

The selection of a high-quality reagent is a critical first step in any research endeavor. While suppliers provide initial specifications, independent verification of key parameters such as assay, purity, and thermal stability is crucial for ensuring the reliability and reproducibility of experimental results. The protocols and comparative framework presented in this guide offer a robust approach for researchers to evaluate **Tetramethylammonium triiodide** from different sources and select the most suitable product for their specific needs.

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References

- 1. Tetramethylammonium Triiodide | Reagent for Research [benchchem.com]
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